

safe handling and storage of 2-(Dimethylamino)acetanilide-d6

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Compound of Interest

Compound Name: 2-(Dimethylamino)acetanilide-d6

Cat. No.: B15555156

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An In-depth Technical Guide to the Safe Handling and Storage of 2-(Dimethylamino)acetanilide-d6

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the safe handling and storage procedures for **2-(Dimethylamino)acetanilide-d6**, a deuterated analog of 2-(Dimethylamino)acetanilide. Due to the limited availability of specific safety data for the deuterated form, this document extrapolates from the safety data of the parent compound, Acetanilide, and incorporates best practices for handling deuterated substances.

Compound Identification and Properties

2-(Dimethylamino)acetanilide-d6 is a stable isotope-labeled derivative of 2-(Dimethylamino)acetanilide. The replacement of hydrogen atoms with deuterium is a powerful tool in pharmaceutical research, aiding in the study of drug metabolism and pharmacokinetics. [1][2] While the core chemical properties are similar to the parent compound, the deuterium labeling necessitates specific handling to maintain isotopic purity.

Table 1: Physical and Chemical Properties of Acetanilide (Parent Compound)

Property	Value	Source
Physical State	Solid, Powder	[3][4]
Appearance	White	[3][4]
Melting Point/Range	113 - 116 °C (235 - 239 °F)	[4]
Boiling Point/Range	304 °C (579 °F)	[3][4]
Solubility in Water	Soluble	[4]
Vapor Pressure	1hPa at 144 °C	[4]
pH	5-7 (10g/l at 25 °C)	[4]

Hazard Identification and Toxicology

The primary hazards associated with **2-(Dimethylamino)acetanilide-d6** are inferred from its parent compound, Acetanilide.

Hazard Statements:

- Harmful if swallowed.
- Causes skin irritation.[5]
- Causes serious eye irritation.[5]
- May cause respiratory irritation.[5]
- Harmful to aquatic life.

Potential Health Effects:

- Ingestion: Harmful, may cause gastrointestinal irritation with nausea, vomiting, and diarrhea. [6] It may also lead to central nervous system effects.[6]
- Inhalation: May cause respiratory tract irritation.[6]
- Skin Contact: May cause skin irritation.[4][6]

- Eye Contact: May cause eye irritation.[4][6]

Safe Handling Protocols

Adherence to strict laboratory protocols is essential to ensure the safety of personnel and maintain the integrity of the compound.

Engineering Controls

- Work in a well-ventilated area, preferably in a chemical fume hood.[3][4]
- Ensure that eyewash stations and safety showers are readily accessible.[3]

Personal Protective Equipment (PPE)

A comprehensive range of PPE should be worn at all times when handling this compound.

Table 2: Recommended Personal Protective Equipment

PPE Type	Specification	Source
Eye Protection	Safety glasses or goggles (European standard - EN 166)	[3][4]
Hand Protection	Protective gloves (e.g., Nitrile rubber). Inspect before use.	[3][4]
Skin and Body Protection	Long-sleeved clothing, lab coat.	[3][4]
Respiratory Protection	Respiratory protective device with a particle filter if dust is generated.	[4]

General Hygiene Measures

- Avoid contact with skin, eyes, and clothing.[6]
- Do not eat, drink, or smoke in the laboratory.[3]

- Wash hands thoroughly after handling the compound.[3]
- Remove and wash contaminated clothing before reuse.[3]

Storage and Stability

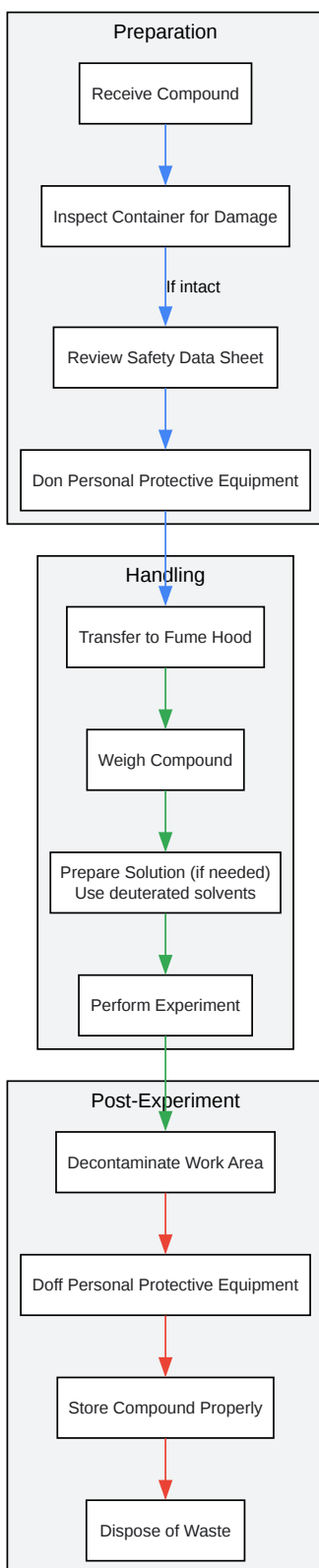
Proper storage is critical to prevent degradation and maintain the isotopic purity of **2-(Dimethylamino)acetanilide-d6**. Deuterated compounds are often hygroscopic and susceptible to hydrogen-deuterium (H-D) exchange with atmospheric moisture.[7]

Table 3: Storage Conditions

Parameter	Recommendation	Source
Container	Tightly closed container.	[3][4]
Atmosphere	Store under a dry, inert atmosphere (e.g., nitrogen or argon).	[7]
Location	Store in a cool, dry, and well-ventilated place. A desiccator is recommended.	[3][4][7]
Incompatible Materials	Strong oxidizing agents, strong acids, and strong bases.	[4]

Experimental Workflow for Safe Handling

The following diagram illustrates a typical workflow for handling **2-(Dimethylamino)acetanilide-d6** in a research setting, from receipt to disposal.



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Caption: Safe handling workflow for **2-(Dimethylamino)acetanilide-d6**.

First Aid Measures

In case of exposure, follow these first aid procedures and seek medical attention.

Table 4: First Aid Procedures

Exposure Route	First Aid Measures	Source
Ingestion	Rinse mouth. If conscious, give half a litre of water to drink immediately. Do not induce vomiting. Call a poison center or doctor if you feel unwell.	[4]
Inhalation	Remove the person to fresh air and keep them comfortable for breathing. Consult a doctor.	[4]
Skin Contact	Wash immediately with plenty of soap and water. Remove contaminated clothing.	[4]
Eye Contact	Bathe the eye with running water for 15 minutes. Remove contact lenses if present and easy to do.	[4]

Spill and Disposal Procedures

Spill Response

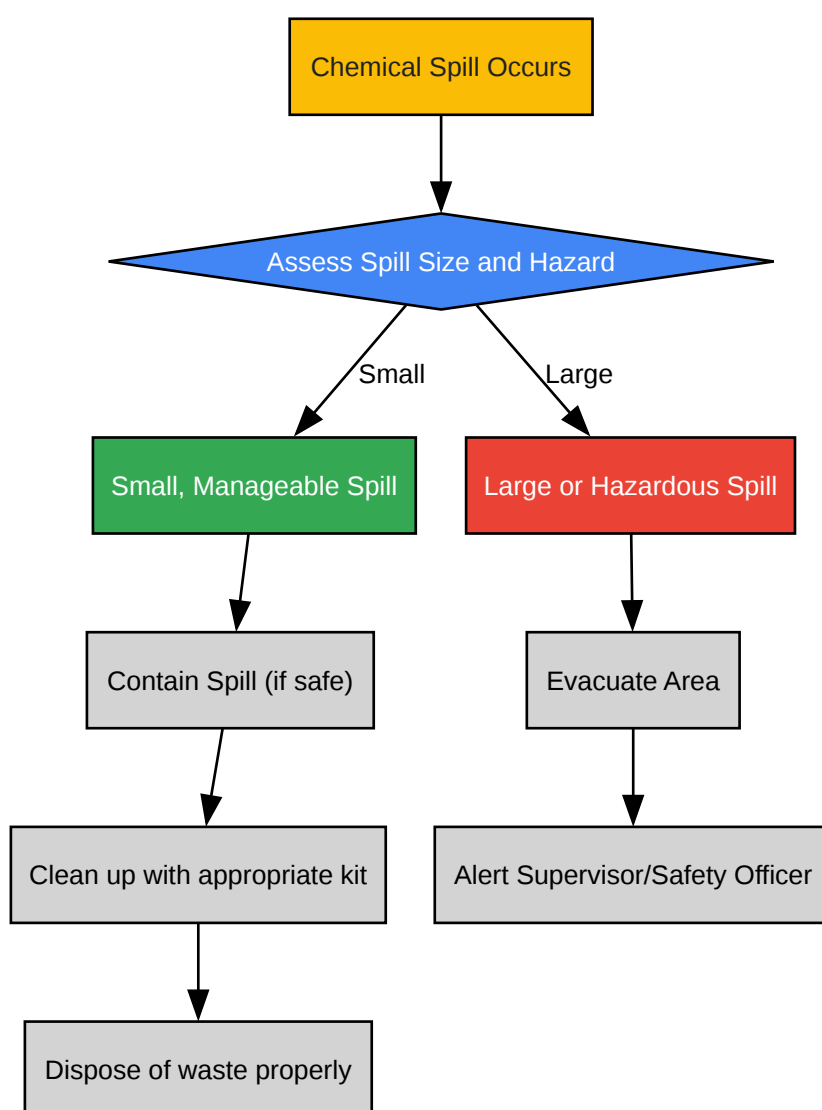
- Evacuate the area and ensure adequate ventilation.
- Avoid creating dust.[4]
- Wear appropriate personal protective equipment.
- For dry spills, carefully sweep or scoop up the material and place it in a labeled container for disposal.

- Clean the spill area thoroughly.

Waste Disposal

- Dispose of the compound and any contaminated materials in accordance with local, state, and federal regulations.
- Do not allow the product to enter drains.

The following diagram outlines the decision-making process for handling a chemical spill.



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Caption: Decision-making process for a chemical spill.

Conclusion

While **2-(Dimethylamino)acetanilide-d6** is a valuable tool in research and development, it requires careful handling and storage to ensure user safety and compound integrity. By following the guidelines outlined in this document, researchers can minimize risks and ensure the reliable use of this deuterated compound. Always refer to the most current Safety Data Sheet for the parent compound and consult with your institution's safety officer for any specific questions or concerns.

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